

Application of 5-Hepten-2-one in Flavor and Fragrance Synthesis

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Compound of Interest

Compound Name: 5-Hepten-2-one

Cat. No.: B3045438

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Application Note & Protocol

Introduction

5-Hepten-2-one, particularly its (E)-isomer (**trans-5-hepten-2-one**), is a volatile organic compound with potential applications in the flavor and fragrance industry. While less common than its methylated analog, 6-methyl-**5-hepten-2-one** (sulcatone), (E)-**5-hepten-2-one** possesses a unique and complex olfactory profile that can be utilized in the creation of nuanced flavor and fragrance compositions. This document provides an overview of its chemical properties, potential synthesis routes, and applications, alongside a discussion of the more widely used 6-methyl-**5-hepten-2-one** for comparative context.

Chemical and Physical Properties

A summary of the key chemical and physical properties for (E)-**5-Hepten-2-one** is presented in Table 1. This data is crucial for formulators and chemists in predicting its behavior in various matrices and during processing.

Table 1: Physicochemical Properties of (E)-**5-Hepten-2-one**

Property	Value
Molecular Formula	C ₇ H ₁₂ O
Molecular Weight	112.17 g/mol
CAS Number	6714-00-7
Appearance	Colorless to pale yellow liquid (estimated)
Boiling Point	151-152 °C (estimated)
Flash Point	40.7 °C (estimated)
Solubility	Soluble in alcohol; sparingly soluble in water (5.45 g/L at 25°C)[1]

Olfactory Profile

(E)-**5-Hepten-2-one** is characterized by a multifaceted aroma profile. Its scent is described as having fruity, green, herbal, earthy, fatty, and even cheesy notes.[1] This complexity allows for its use in a variety of flavor and fragrance formulations where these specific nuances are desired.

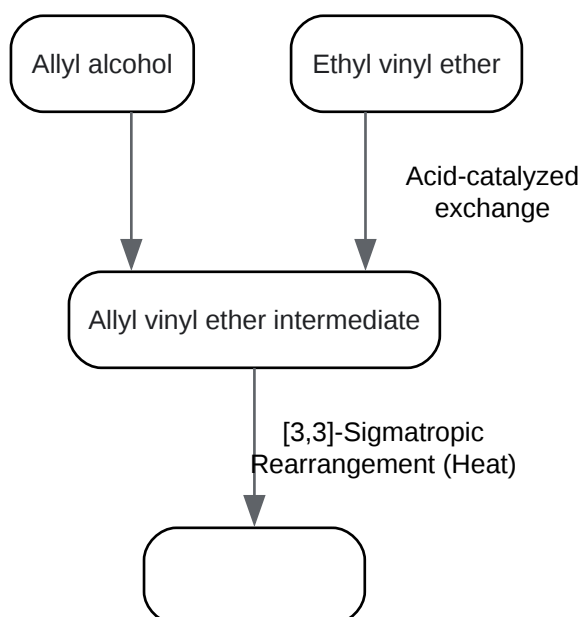
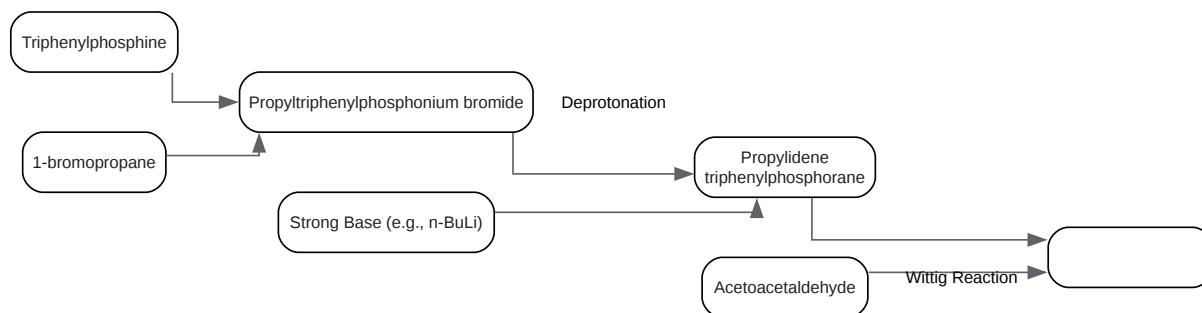
Synthesis of 5-Hepten-2-one

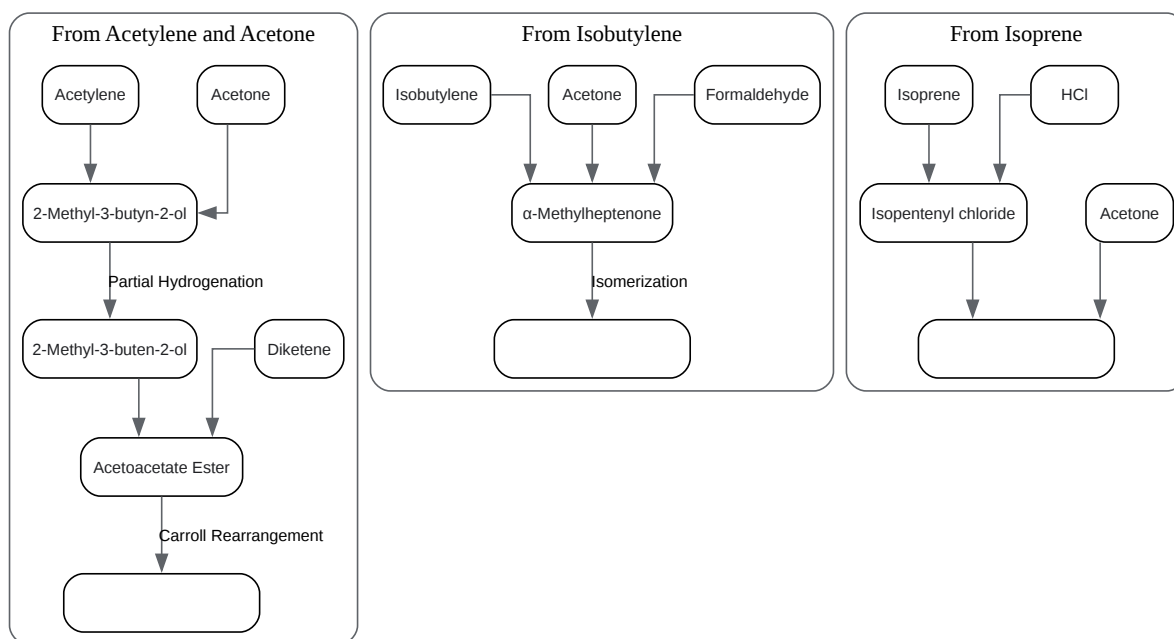
Detailed experimental protocols for the synthesis of **5-hepten-2-one** are not widely published. However, based on general organic chemistry principles, several synthetic routes can be proposed. Two plausible methods are the Wittig reaction and the Claisen rearrangement, which are standard techniques for the formation of carbon-carbon double bonds and γ,δ -unsaturated ketones, respectively.

Proposed Synthesis via Wittig Reaction

The Wittig reaction is a reliable method for synthesizing alkenes from aldehydes or ketones. To synthesize (E)-**5-hepten-2-one**, a stabilized ylide would be required to favor the formation of the E-isomer.

Diagram: Proposed Wittig Reaction for (E)-**5-Hepten-2-one** Synthesis





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References

- 1. ijras.org [ijras.org]
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